

An In-Depth Technical Guide to the Synthesis and Characterization of Sulfamethoxypyridazine-d3

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Compound of Interest

Compound Name: Sulfamethoxypyridazine-d3

Cat. No.: B15088428

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This technical guide provides a comprehensive overview of the synthesis and characterization of **Sulfamethoxypyridazine-d3**, an isotopically labeled analog of the sulfonamide antibiotic, Sulfamethoxypyridazine. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Introduction

Sulfamethoxypyridazine is a long-acting sulfonamide antibiotic. The deuterated form, **Sulfamethoxypyridazine-d3**, serves as an invaluable internal standard for pharmacokinetic and metabolic studies, as well as a reference material in analytical testing. The incorporation of three deuterium atoms in the methoxy group provides a distinct mass shift, enabling sensitive and accurate quantification by mass spectrometry.

Synthesis of Sulfamethoxypyridazine-d3

The synthesis of **Sulfamethoxypyridazine-d3** involves a multi-step process, beginning with the formation of a key intermediate, followed by the introduction of the deuterated methoxy group.

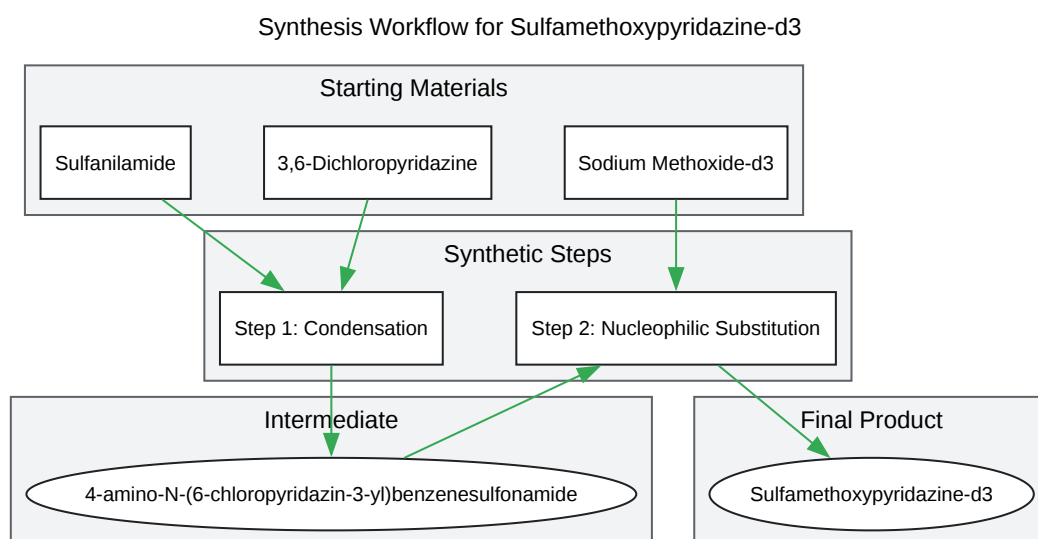
General Synthesis Pathway

The synthesis of the parent compound, Sulfamethoxypyridazine, typically proceeds through the reaction of 4-aminobenzenesulfonamide with 3,6-dichloropyridazine to form N-(6-

chloropyridazin-3-yl)sulfanilamide. This intermediate is then reacted with a methoxide source to yield the final product. For the synthesis of **Sulfamethoxypyridazine-d3**, a deuterated methoxide source is utilized in the final step.

A plausible synthetic route is outlined below:

- Step 1: Synthesis of 4-amino-N-(6-chloropyridazin-3-yl)benzenesulfonamide. This intermediate is synthesized by the condensation reaction of sulfanilamide with 3,6-dichloropyridazine.
- Step 2: Synthesis of **Sulfamethoxypyridazine-d3**. The intermediate from Step 1 is then reacted with a deuterated methoxide, such as sodium methoxide-d3, to introduce the trideuteriomethoxy group.



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Caption: Synthesis workflow for **Sulfamethoxypyridazine-d3**.

Experimental Protocol (General)

A detailed experimental protocol for the synthesis of **Sulfamethoxypyridazine-d3** is not publicly available. However, based on the general synthesis of sulfonamides, a representative procedure would involve the following steps. Note that specific reaction conditions such as solvents, temperatures, and reaction times would need to be optimized.

Step 1: Synthesis of 4-amino-N-(6-chloropyridazin-3-yl)benzenesulfonamide

- Dissolve sulfanilamide in a suitable aprotic solvent (e.g., dimethylformamide or N-methyl-2-pyrrolidone).
- Add a base (e.g., potassium carbonate or sodium hydride) to the solution.
- Add 3,6-dichloropyridazine to the reaction mixture.
- Heat the mixture at an elevated temperature for several hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Upon completion, cool the reaction mixture and precipitate the product by adding water.
- Filter, wash, and dry the crude product.
- Purify the intermediate by recrystallization or column chromatography.

Step 2: Synthesis of **Sulfamethoxypyridazine-d3**

- Dissolve the intermediate, 4-amino-N-(6-chloropyridazin-3-yl)benzenesulfonamide, in a suitable solvent (e.g., methanol-d4 or a dry aprotic solvent).
- Add a solution of sodium methoxide-d3 in methanol-d4.
- Heat the reaction mixture under reflux for several hours.
- Monitor the reaction by TLC or HPLC.
- After completion, cool the mixture and neutralize with an acid (e.g., acetic acid).

- Remove the solvent under reduced pressure.
- Purify the crude **Sulfamethoxypyridazine-d3** by recrystallization or column chromatography.

Characterization of Sulfamethoxypyridazine-d3

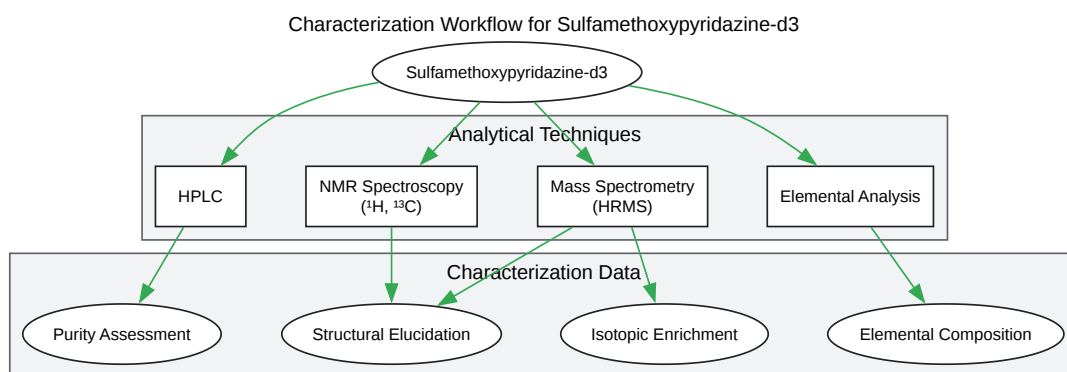
The identity, purity, and isotopic enrichment of the synthesized **Sulfamethoxypyridazine-d3** must be confirmed through a series of analytical techniques.

Physicochemical Properties

Property	Value
Molecular Formula	C ₁₁ H ₉ D ₃ N ₄ O ₃ S
Molecular Weight	283.32 g/mol
Appearance	White to Off-White Solid
Solubility	DMSO (Slightly), Methanol (Slightly)

Analytical Characterization

A comprehensive characterization of **Sulfamethoxypyridazine-d3** involves multiple analytical methods to ensure its quality as a reference standard.



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- To cite this document: BenchChem. [An In-Depth Technical Guide to the Synthesis and Characterization of Sulfamethoxypyridazine-d3]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15088428#synthesis-and-characterization-of-sulfamethoxypyridazine-d3>]

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